

An In-depth Technical Safety Guide on 2-Hydroxy-5-methylphenylboronic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-5-methylphenylboronic acid

Cat. No.: B151179

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This technical guide provides a comprehensive overview of the safety data for **2-Hydroxy-5-methylphenylboronic acid**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's potential hazards and safe handling procedures.

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2-Hydroxy-5-methylphenylboronic acid**. This data is essential for understanding the compound's behavior under various experimental and storage conditions.

| Property | Value | Source |
|-------------------|------------------------------------------|--------------------------|
| Molecular Formula | C7H9BO3 | ChemBK[1] |
| Molar Mass | 151.96 g/mol | ChemBK[1], Sigma-Aldrich |
| Appearance | Solid | Sigma-Aldrich |
| Density | 1.26 ± 0.1 g/cm ³ (Predicted) | ChemBK[1] |
| Boiling Point | 343.7 ± 52.0 °C (Predicted) | ChemBK[1] |
| pKa | 8.71 ± 0.58 (Predicted) | ChemBK[1] |
| Purity | 97% | Sigma-Aldrich |

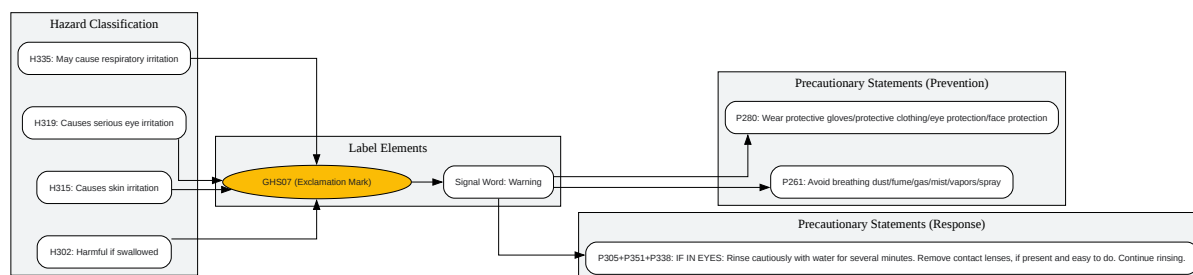
Hazard Identification and Classification

2-Hydroxy-5-methylphenylboronic acid is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table outlines its hazard statements.

| Hazard Class | Hazard Statement |
|--------------------------------------------------------------------------------------------|----------------------------------------|
| Acute toxicity, oral (Category 4) | H302: Harmful if swallowed |
| Skin corrosion/irritation (Category 2) | H315: Causes skin irritation |
| Serious eye damage/eye irritation (Category 2A) | H319: Causes serious eye irritation |
| Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation | H335: May cause respiratory irritation |

Data sourced from Sigma-Aldrich and PubChem.[\[2\]](#)

The GHS classification dictates the precautionary measures that must be taken when handling this compound. The logical workflow for hazard communication is depicted in the diagram below.



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GHS Hazard Communication Workflow for **2-Hydroxy-5-methylphenylboronic acid**.

Toxicological Information

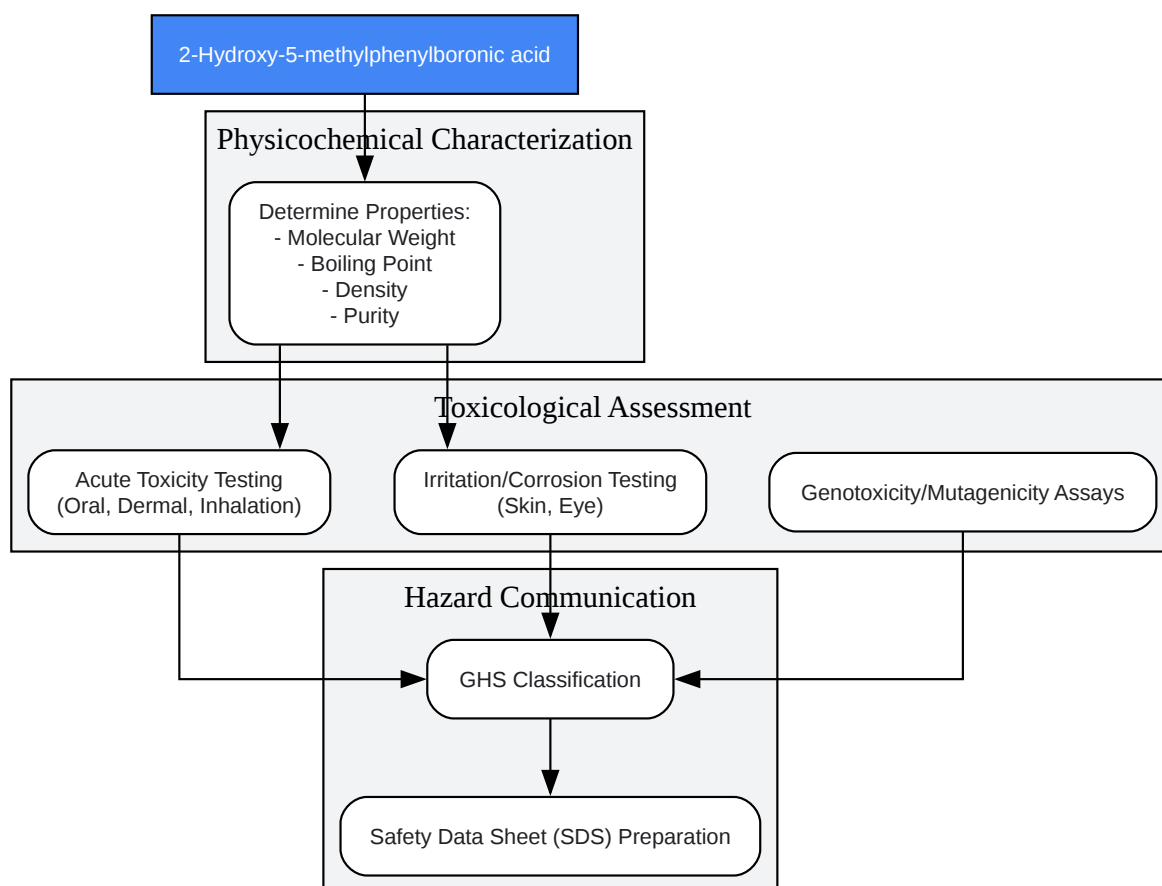
Detailed toxicological studies on **2-Hydroxy-5-methylphenylboronic acid** are limited. Most safety data sheets indicate that the chemical, physical, and toxicological properties have not been thoroughly investigated.[3] No specific LD50 or LC50 data is readily available in the reviewed documents. The primary identified toxicological concerns are acute oral toxicity, skin and eye irritation, and respiratory tract irritation upon inhalation.[2][3]

Carcinogenicity data is also not established. No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.[3]

Experimental Protocols

The safety data provided in the SDS is based on standardized GHS classification protocols. However, specific experimental details for the toxicological assessment of **2-Hydroxy-5-methylphenylboronic acid** are not provided in the publicly available safety data sheets. For researchers requiring detailed experimental methodologies, it would be necessary to consult peer-reviewed toxicological studies or conduct specific assays according to established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical safety testing.

The general workflow for assessing the safety of a chemical compound like **2-Hydroxy-5-methylphenylboronic acid** is illustrated below.



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General Workflow for Chemical Safety Assessment.

Safe Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[4\]](#)
- Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[\[4\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)
- Keep the container tightly closed.
- Recommended storage is in an inert atmosphere, in a freezer under -20°C.[\[1\]](#)

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[5\]](#)
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[\[4\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[3\]](#)[\[4\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[6\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and boron oxides.[5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Disposal Considerations

Dispose of this material and its container at a licensed hazardous-waste disposal plant.[3][4]

Do not allow it to enter drains or waterways. Disposal must be in accordance with local, state, and federal regulations.

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